

An In-depth Technical Guide to Ethyl Perfluorononanoate: Structure, Properties, and Synthesis

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Compound of Interest

Compound Name: Ethyl Perfluorononanoate

CAS No.: 30377-52-7

Cat. No.: B1295229

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Introduction: The Unique Character of a Perfluorinated Ester

Ethyl perfluorononanoate (CAS No. 30377-52-7), also known as ethyl heptadecafluorononanoate, is a highly fluorinated organic compound that stands at the intersection of material science and advanced chemical synthesis.^{[1][2][3]} Its structure is characterized by a nine-carbon perfluorinated chain attached to an ethyl ester group. This molecular architecture—a lipophobic and hydrophobic perfluoroalkyl "tail" combined with a more reactive ester "head"—imparts a unique set of chemical and physical properties.^[1] The high electronegativity and strength of the numerous carbon-fluorine bonds result in exceptional thermal and chemical stability, while the ester functional group provides a site for chemical modification.^[1]

This guide offers a comprehensive technical overview of **ethyl perfluorononanoate**, delving into its molecular structure, physicochemical properties, a detailed synthesis protocol with mechanistic rationale, and its applications. The content is tailored for professionals in research and development who require a deep, field-proven understanding of this specialized fluorinated biochemical.^[3]

Molecular Structure and Spectroscopic Profile

The unambiguous identification and characterization of **ethyl perfluorononanoate** rely on a combination of its fundamental properties and spectroscopic analysis.

Core Structural and Chemical Identity

The molecule consists of a C9 perfluorinated carbon chain linked to a carbonyl group, which is in turn bonded to an ethoxy group. Its key identifiers are summarized below.

Property	Value	Source(s)
IUPAC Name	ethyl 2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9, 9-heptadecafluorononanoate	[4][5]
CAS Number	30377-52-7	[1][2][3][5]
Molecular Formula	C ₁₁ H ₅ F ₁₇ O ₂	[1][3][6]
Molecular Weight	492.13 g/mol	[1][3][5][6]
SMILES	CCOC(=O)C(C(C(C(C(C(C(C(C(F)(F)F)(F)F)(F)F)(F)F)(F)F)(F)F)(F)F)(F)F)(F)F	[4][5][6]
InChIKey	DRLDSHOYANTUND- UHFFFAOYSA-N	[4][6]

Predicted Spectroscopic Signature

While a dedicated public database spectrum for this specific molecule is not readily available, its structure allows for a confident prediction of its NMR and IR spectral features based on established principles for fluorinated compounds.

- **^1H -NMR Spectroscopy:** The proton NMR spectrum is expected to be simple and highly informative.
 - A quartet around δ 4.3 ppm, corresponding to the two protons of the methylene group ($-\text{O}-\text{CH}_2-\text{CH}_3$), split by the adjacent methyl protons.
 - A triplet around δ 1.3 ppm, corresponding to the three protons of the methyl group ($-\text{O}-\text{CH}_2-\text{CH}_3$), split by the adjacent methylene protons. The significant downfield shift of the methylene quartet is due to the deshielding effect of the adjacent electronegative oxygen atom of the ester group.
- **^{19}F -NMR Spectroscopy:** ^{19}F NMR is a critical tool for verifying the structure of perfluorinated chains.
 - The terminal $-\text{CF}_3$ group is expected to produce a signal around -81 ppm.
 - The $-\text{CF}_2-$ group adjacent to the carbonyl ($\alpha\text{-CF}_2$) will be the most deshielded of the methylene fluorines.
 - A series of complex multiplets are expected for the six internal $-\text{CF}_2-$ groups along the chain, typically appearing between -118 ppm and -124 ppm.
 - The $-\text{CF}_2-$ group beta to the terminal CF_3 group will appear around -126 ppm. The precise chemical shifts and coupling patterns provide a unique fingerprint of the perfluoroalkyl chain.
- **^{13}C -NMR Spectroscopy:**
 - The carbonyl carbon ($\text{C}=\text{O}$) of the ester will appear significantly downfield, typically in the range of δ 160-170 ppm.
 - The methylene carbon ($-\text{O}-\text{CH}_2-\text{CH}_3$) is expected around δ 63 ppm.
 - The methyl carbon ($-\text{O}-\text{CH}_2-\text{CH}_3$) will be upfield, around δ 14 ppm.
 - The carbons of the perfluorinated chain will exhibit complex signals with large C-F coupling constants, appearing in a broad range from approximately δ 105 to 120 ppm.

- Infrared (IR) Spectroscopy:
 - A strong, sharp absorption band characteristic of the C=O (ester carbonyl) stretch is expected around 1760-1780 cm^{-1} . The high electronegativity of the perfluoroalkyl group shifts this band to a higher frequency compared to non-fluorinated esters.
 - Strong absorption bands in the region of 1100-1300 cm^{-1} will be present, corresponding to the C-F stretching vibrations.
 - C-H stretching vibrations from the ethyl group will appear in the 2900-3000 cm^{-1} region.

Physicochemical and Safety Profile

The physical properties of **ethyl perfluorononanoate** are dominated by its fluorinated chain, leading to high density and limited miscibility with polar solvents.

Physical Properties

Property	Value	Source(s)
Appearance	Colorless to almost colorless clear liquid	[1][2][4]
Boiling Point	158 °C (at 760 mmHg); 84-85 °C (at 15 mmHg)	[1][2][4]
Density	~1.605 - 1.61 g/cm^3	[2][4][7]
Refractive Index	~1.3080 to 1.3120	[2][8]
Solubility	Generally soluble in organic solvents like ethyl acetate and dichloromethane; sparingly soluble in water.	

The high density is a direct consequence of the high atomic weight of fluorine compared to hydrogen. Its hydrophobic and lipophobic nature makes it insoluble in water but soluble in some organic solvents.

Safety and Handling

Ethyl perfluorononanoate is classified as an irritant. Proper laboratory safety protocols must be strictly followed.

- GHS Hazard Statements:
 - H315: Causes skin irritation.[5]
 - H319: Causes serious eye irritation.[5]
 - H335: May cause respiratory irritation.[5]
- Precautionary Measures:
 - Handle in a well-ventilated area or fume hood.
 - Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.
 - Avoid breathing vapors or mist.
 - Store in a tightly closed container in a cool, dry place (recommended storage at 2-8 °C).[1]

Synthesis and Mechanistic Considerations

The most direct and industrially relevant method for preparing **ethyl perfluorononanoate** is the Fischer-Speier esterification of its parent carboxylic acid, perfluorononanoic acid, with ethanol. This acid-catalyzed reaction is a classic example of nucleophilic acyl substitution.

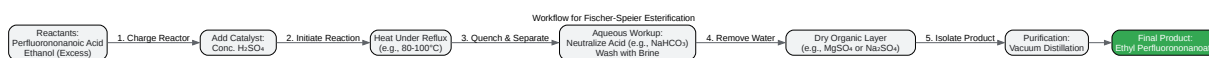
The Fischer-Speier Esterification: Rationale

The Fischer esterification is an equilibrium process.[9][10][11] To achieve a high yield of the desired ester, the equilibrium must be shifted towards the products. This is typically accomplished by one of two strategies:

- Using an Excess of a Reactant: Employing a large excess of the alcohol (ethanol), which is often inexpensive and can serve as the reaction solvent, drives the reaction forward according to Le Châtelier's principle.[11][12]

- Removal of Water: The water produced as a byproduct can be removed from the reaction mixture, for instance, by azeotropic distillation with a solvent like toluene using a Dean-Stark apparatus, or by using a strong dehydrating agent as the catalyst, such as concentrated sulfuric acid.[9][13]

The choice of a strong acid catalyst (e.g., H_2SO_4 , p-TsOH) is critical.[9][10] Its role is to protonate the carbonyl oxygen of the carboxylic acid, which significantly increases the electrophilicity of the carbonyl carbon, making it more susceptible to nucleophilic attack by the weakly nucleophilic alcohol.[9][12]



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Caption: A generalized workflow for the synthesis of **Ethyl Perfluorononanoate**.

Detailed Experimental Protocol

This protocol is a representative procedure based on the principles of Fischer esterification.

Materials:

- Perfluorononanoic acid (1.0 eq)
- Absolute ethanol (≥ 10 eq, anhydrous)
- Concentrated sulfuric acid (catalytic, ~ 0.05 eq)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Saturated sodium chloride (brine) solution
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

- Round-bottom flask, reflux condenser, heating mantle, magnetic stirrer, separatory funnel, distillation apparatus.

Procedure:

- **Reaction Setup:** In a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine perfluorononanoic acid and absolute ethanol. Stir the mixture until the acid dissolves.
- **Catalyst Addition:** Carefully and slowly add the concentrated sulfuric acid to the stirring solution. The addition is exothermic and should be done cautiously.
- **Reflux:** Heat the reaction mixture to reflux (the boiling point of ethanol) and maintain it for 4-10 hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or GC-MS if desired.
- **Work-up and Neutralization:** After cooling to room temperature, pour the reaction mixture into a separatory funnel containing cold water. Extract the product with a suitable organic solvent (e.g., diethyl ether or dichloromethane).
- **Wash the combined organic layers sequentially with saturated sodium bicarbonate solution** (to neutralize the sulfuric acid and any unreacted carboxylic acid) and then with brine (to remove dissolved water). Caution: CO₂ evolution will occur during the bicarbonate wash; vent the separatory funnel frequently.
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and remove the solvent by rotary evaporation.
- **Purification:** Purify the resulting crude oil by vacuum distillation to obtain the pure **ethyl perfluorononanoate** as a colorless liquid.[2]

Applications in Research and Industry

The unique properties of **ethyl perfluorononanoate** make it a valuable compound in several advanced applications.

- **Advanced Materials and Coatings:** Its primary application lies in the development of specialty coatings that require high degrees of hydrophobicity and oleophobicity (water and oil repellency).[1] These properties are crucial for high-performance textiles, protective coatings for electronics, and anti-fouling surfaces.[1]
- **Fluorinated Surfactants:** The molecule serves as a key intermediate or component in the formulation of fluorinated surfactants. These surfactants are exceptionally effective at reducing surface tension and are used in demanding applications such as firefighting foams, leveling agents in paints, and emulsifiers for polymerization reactions.[1]
- **Specialty Lubricants:** The low surface energy and high thermal stability imparted by the perfluoroalkyl chain make it a useful additive in specialty lubricants designed to perform under harsh chemical or thermal conditions.[1]
- **Research and Development:** In a laboratory setting, **ethyl perfluorononanoate** is used as a building block for synthesizing more complex fluorinated molecules, which are often investigated for enhanced biological activity or stability in pharmaceutical and agrochemical research.[1][3] It also serves as an analytical standard for instrument calibration in environmental science, particularly for tracking per- and polyfluoroalkyl substances (PFAS). [1]

Conclusion

Ethyl perfluorononanoate is a specialized chemical whose value is derived directly from its highly fluorinated structure. Its combination of extreme stability, low surface energy, and a reactive ester handle provides a versatile platform for both fundamental research and industrial innovation. A thorough understanding of its synthesis, particularly the mechanistic nuances of the Fischer esterification, allows for its efficient production, while knowledge of its physicochemical and spectroscopic properties ensures its proper identification and application. As research into advanced materials and fluorinated compounds continues to expand, the utility of molecules like **ethyl perfluorononanoate** is set to grow in significance.

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